

A Comparative Guide to the Ion Selectivity of Nystatin A2 and Gramicidin Channels

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Compound of Interest

Compound Name: Nystatin A2

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This guide provides a detailed comparison of the ion selectivity of two well-known channel-forming molecules: **Nystatin A2** and Gramicidin. While both are capable of forming pores in lipid membranes, their mechanisms of ion transport and selectivity profiles exhibit significant differences. This document summarizes key experimental data, outlines the methodologies used to obtain this data, and provides visual representations of experimental workflows and the comparative selectivity of these channels.

Executive Summary

Gramicidin forms well-defined, highly selective channels for monovalent cations, operating via a single-file transport mechanism. In contrast, **Nystatin A2** forms larger, more dynamic pores with a complex and debated ion selectivity that appears to be highly dependent on experimental conditions. While gramicidin's cation selectivity is a cornerstone of its characterization, **Nystatin A2** has been reported to exhibit both anion and cation selectivity under different circumstances. This guide will delve into the available data to clarify these distinctions.

Data Presentation: Comparative Ion Selectivity

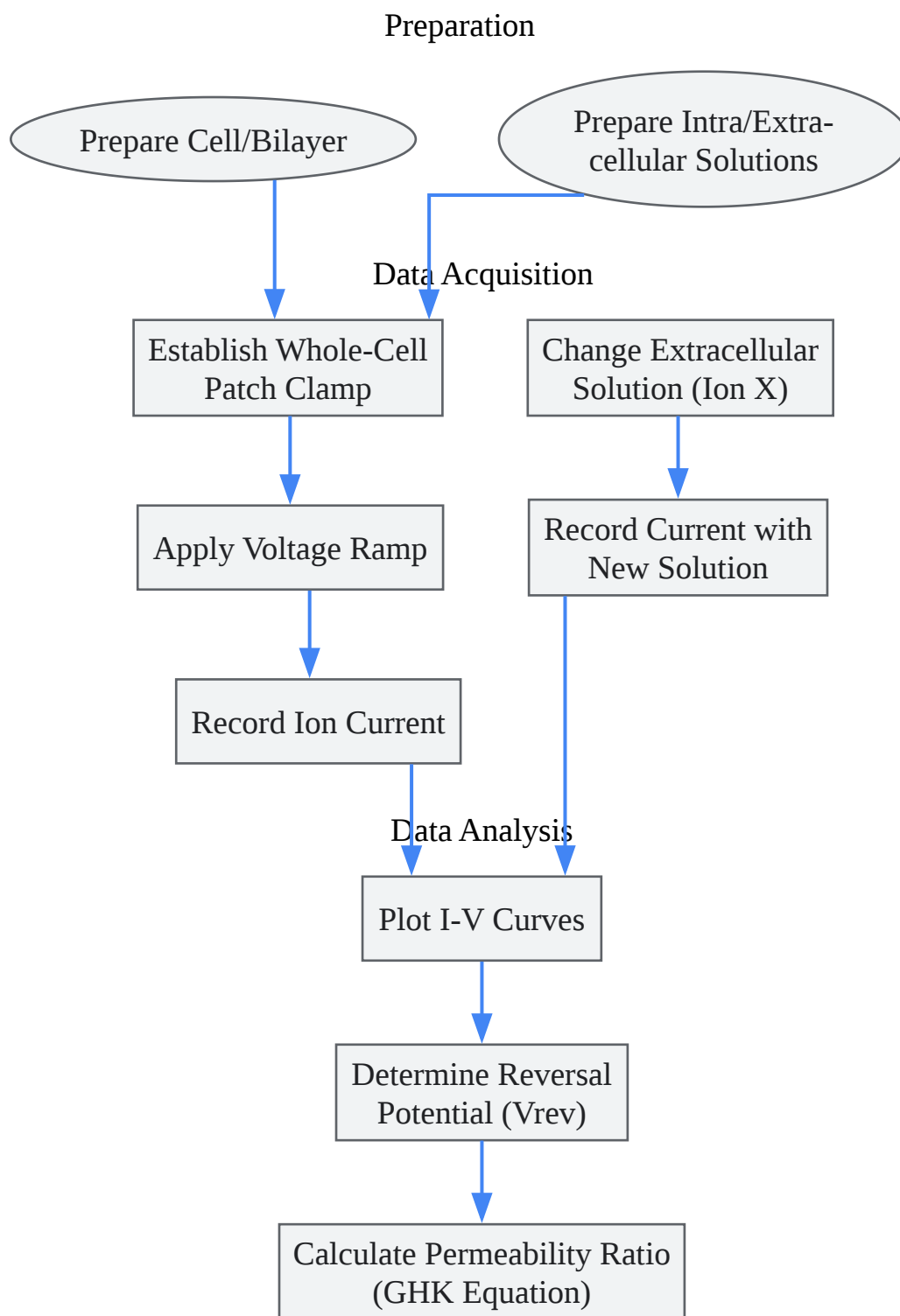
The following table summarizes the key differences in ion selectivity between **Nystatin A2** and Gramicidin channels based on available experimental data. It is important to note that

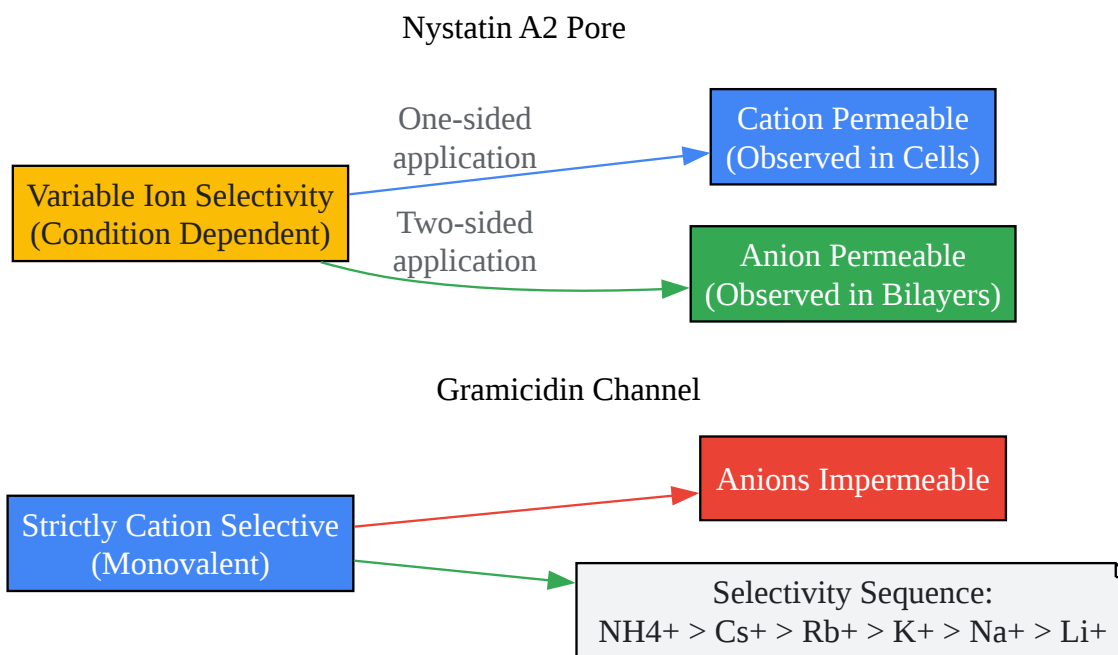
quantitative permeability ratios for **Nystatin A2** are not well-established and the reported selectivity can be contradictory.

Feature	Nystatin A2	Gramicidin
Primary Ion Selectivity	Disputed: Anion selective in some artificial bilayer experiments; Cation selective in some cell membrane studies.[1][2]	Cation Selective (Monovalent) [3]
Permeability to Anions	Permeable, and in some cases, preferred over cations. [4]	Impermeable[3]
Permeability to Cations	Permeable to monovalent cations.[5] Divalent cations are generally considered to be blocked.[4]	Highly permeable to monovalent cations.[3] Divalent cations are generally considered to be blocked.[6]
Cation Selectivity Sequence	Not definitively established and likely variable.	$\text{NH}_4^+ > \text{Cs}^+ > \text{Rb}^+ > \text{K}^+ > \text{Na}^+ > \text{Li}^+$ [7][8]
Permeability Ratio (PK^+/PNa^+)	Not consistently reported; varies with experimental setup.	~ 3 [6]
Pore/Channel Radius	$\sim 4 \text{ \AA}$ [9]	$\sim 2 \text{ \AA}$
Mechanism of Ion Transport	Aqueous pore[9]	Single-file diffusion[10]

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for determining ion selectivity and a logical comparison of the ion selectivity profiles of **Nystatin A2** and Gramicidin.





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